

A Comprehensive Technical Guide to 5-Iodoisatin: Physicochemical Characteristics, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: 5-Iodoisatin

Cat. No.: B1210601

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Introduction

5-Iodoisatin, a halogenated derivative of isatin (1H-indole-2,3-dione), is a significant heterocyclic compound in the fields of organic synthesis and medicinal chemistry.^[1] Its unique structure, featuring an indole nucleus with two carbonyl groups and an iodine atom at the 5-position, imparts enhanced reactivity, making it a valuable precursor for synthesizing a diverse array of complex molecules and potential therapeutic agents.^[1] This technical guide provides an in-depth overview of the physicochemical properties, spectral characteristics, experimental protocols, and known biological activities of **5-Iodoisatin**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

5-Iodoisatin presents as an orange to dark red crystalline powder.^{[2][3]} Its core physicochemical characteristics are summarized in the table below, offering a quantitative look at its properties.

Property	Value	Source
IUPAC Name	5-iodo-1H-indole-2,3-dione	[2][4]
CAS Number	20780-76-1	[2][5]
Molecular Formula	C ₈ H ₄ INO ₂	[2][4][6]
Molecular Weight	273.03 g/mol	[4][5][6]
Melting Point	276-280 °C (lit.)	[2][5][6]
Appearance	Orange to Brown to Dark red powder/crystal	[2]
pKa (Predicted)	8.87 ± 0.20	[2]
Density (Predicted)	2.106 ± 0.06 g/cm ³	[2]
Solubility	Soluble in acetone, acetic acid, ethanol, and dimethylformamide. Insoluble in water.	[2]

Spectral Characterization

Spectroscopic analysis is crucial for the structural elucidation and purity confirmation of **5-Iodoisatin**. Key spectral data are detailed below.

Spectral Data	Details
¹ H NMR	(200 MHz, DMSO-d ₆) δ: 6.75 (d, 1H, J=8.2 Hz, H-7), 7.76 (d, 1H, J=1.8Hz, H-4), 7.88 (dd, 1H, J=1.8, 8.2Hz, H-6), 11.11 (s, 1H, NH).[2]
¹³ C NMR	(50 MHz, DMSO-d ₆) δ: 85.8 (C-5), 115.2 (C-7), 120.4 (C-3a), 132.9 (C-4), 142.0 (C-6), 150.7 (C-7a), 159.3 (C-2), 183.7 (C-3).[2]
Infrared (IR)	(KBr) ν: 3241 (N-H stretch), 1731-1751 (C=O stretch), 1606 (C=C stretch), 1458, 1198 cm ⁻¹ . [2]
Purity Assay	≥96.0% (HPLC).[3]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **5-Iodoisatin** are essential for reproducible research.

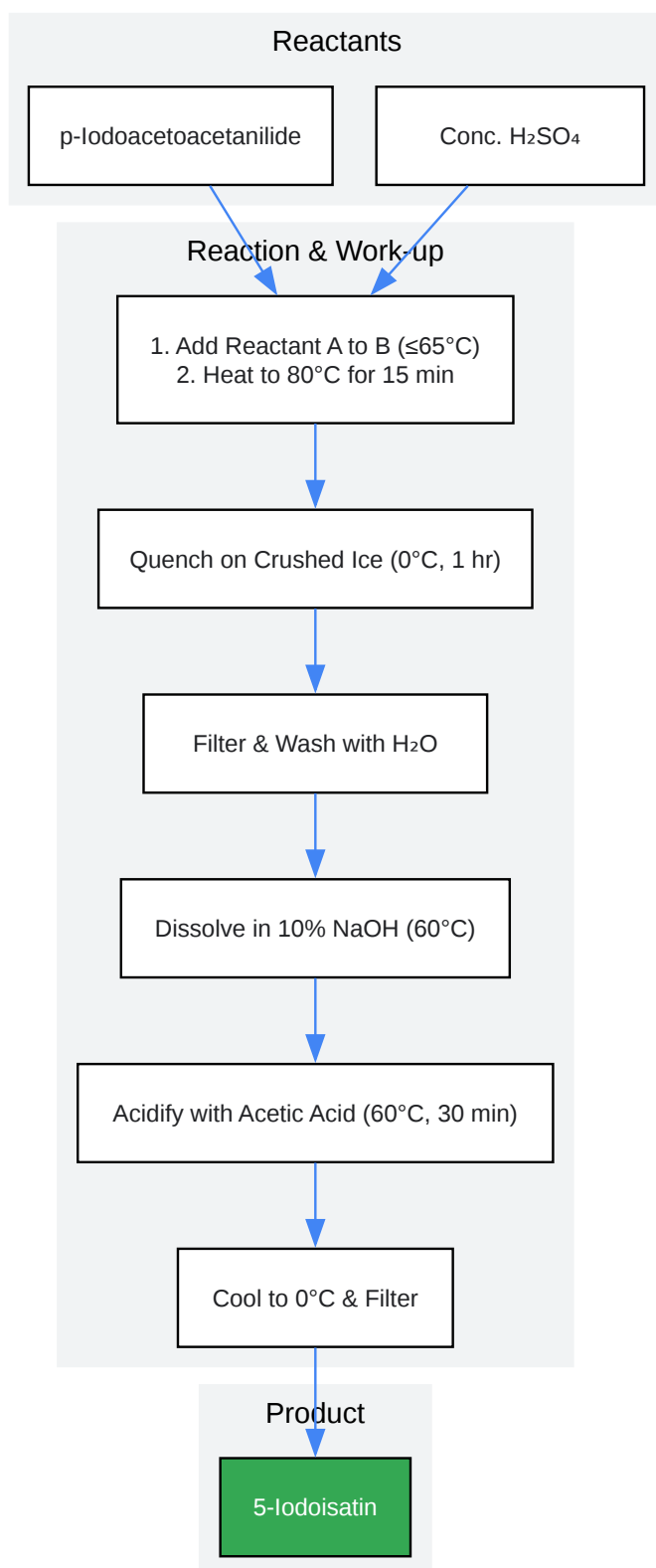
Synthesis of 5-Iodoisatin

A common and effective method for synthesizing **5-Iodoisatin** is through the cyclization of p-iodoacetoacetanilide using concentrated sulfuric acid.

Detailed Protocol:[2]

- Preheat 275 mL of concentrated sulfuric acid to 60 °C in a suitable reaction vessel.
- While stirring, slowly add 22.0 g (75.9 mmol) of p-iodoacetoacetanilide in portions, ensuring the reaction temperature does not exceed 65 °C.
- After the addition is complete, heat the reaction mixture to 80 °C and maintain this temperature for 15 minutes.
- Cool the mixture to room temperature, then further cool to 0 °C using an ice bath.

- Slowly pour the cooled reaction mixture onto 550 g of crushed ice with continuous stirring. Maintain stirring at 0 °C for 1 hour to allow for complete precipitation.
- Collect the resulting orange precipitate by filtration and wash it thoroughly with 110 mL of water.
- Dissolve the crude precipitate in 55 mL of a preheated (60 °C) 10% aqueous sodium hydroxide solution.
- To the dissolved solution, add 16.5 mL of acetic acid and heat the mixture at 60 °C for 30 minutes.
- Cool the mixture first to room temperature and then to 0 °C.
- Collect the purified **5-Iodoisatin** precipitate by filtration, wash with 11 mL of water, and dry under vacuum.



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Caption: Workflow for the synthesis of **5-Iodoisatin**.

Analytical Methodologies

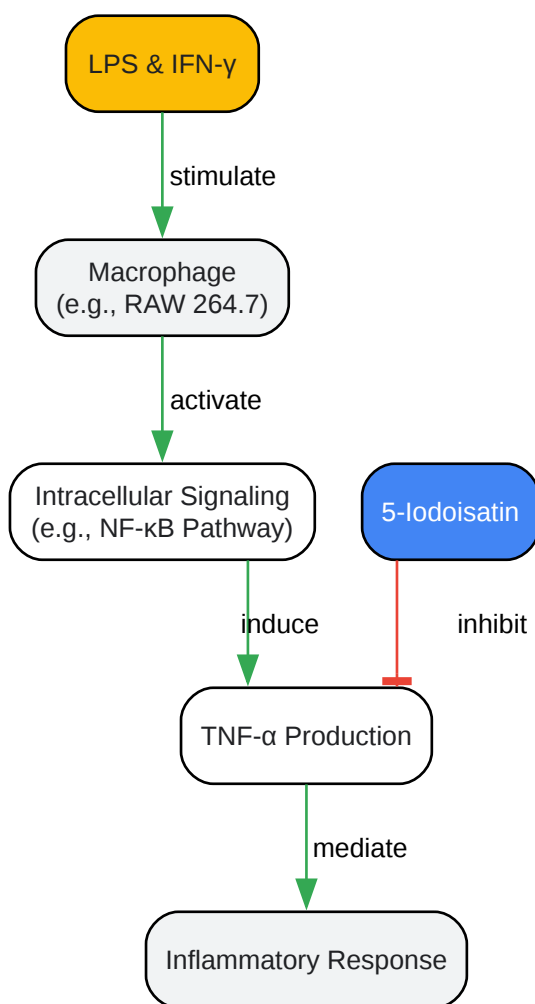
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Spectra are typically recorded on a 200 MHz or higher instrument using deuterated dimethyl sulfoxide (DMSO-d₆) as the solvent.[2]
- Fourier-Transform Infrared (FTIR) Spectroscopy: The spectrum is commonly obtained using the KBr wafer technique to identify key functional groups.[2][4]
- High-Performance Liquid Chromatography (HPLC): Utilized for assessing the purity of the final compound, with results often indicating a purity of ≥96.0%.[3]

Biological Activity and Signaling Pathways

Isatin and its derivatives are known to possess a wide range of biological activities, including antiviral, antitumor, antibacterial, and anticonvulsant properties.[7][8][9] While research into the specific mechanisms of **5-Iodoisatin** is ongoing, several key activities have been identified.

5-Iodoisatin has been noted for its potential as an anticoronaviral agent.[4] Furthermore, in a study involving lipopolysaccharide (LPS) and interferon-gamma (IFN-γ) activated RAW 264.7 macrophage cells, **5-Iodoisatin** demonstrated a distinct immunomodulatory profile. Unlike other isatin analogues such as 5-fluoro and 5-chloro-isatin, **5-Iodoisatin** did not inhibit the production of nitric oxide (NO) or prostaglandin E2 (PGE₂).[7]

However, **5-Iodoisatin** was the most effective among the tested compounds at decreasing the production of Tumor Necrosis Factor-alpha (TNF-α), a key pro-inflammatory cytokine.[7] This suggests a potentially selective mechanism of action. The down-regulation of TNF-α could be linked to the inhibition of critical signaling pathways such as the NF-κB pathway, which is a primary regulator of inflammatory responses. This specific activity suggests that **5-Iodoisatin** may be a valuable lead compound for the development of novel anti-inflammatory agents.[7]



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References

- 1. nbinno.com [nbinno.com]
- 2. 5-iodoisatin | 20780-76-1 [chemicalbook.com]
- 3. A14988.06 [thermofisher.com]
- 4. 5-Iodoisatin | C₈H₄INO₂ | CID 88695 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. 5-Iodoisatin technical grade 20780-76-1 [sigmaaldrich.com]
- 6. 5-Iodoisatin technical grade 20780-76-1 [sigmaaldrich.com]
- 7. Biological targets for isatin and its analogues: Implications for therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Biological activities of isatin and its derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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